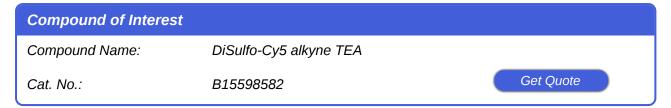


DiSulfo-Cy5 Alkyne TEA: A Technical Guide to Storage, Handling, and Application

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the storage, handling, and application of DiSulfo-Cy5 alkyne, TEA salt, a fluorescent dye commonly utilized in click chemistry for the labeling of biomolecules.

Core Properties and Storage Conditions

DiSulfo-Cy5 alkyne is a water-soluble cyanine dye featuring an alkyne group, which facilitates its covalent attachment to azide-modified molecules through a copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reaction. Its high hydrophilicity, exceptional extinction coefficient, and good quantum yield make it a robust choice for labeling proteins, nanoparticles, and other biomolecules where aqueous solubility is paramount.

Quantitative Specifications



Parameter	Value	Reference(s)
Storage Temperature	-20°C	[1][2]
Shipping Temperature	Ambient	[2]
Shelf Life	24 months (at -20°C in the dark)	[1]
Solubility	Water, DMSO, DMF	[1][2]
Appearance	Blue solid	
Purity	>95% (HPLC)	_
Excitation Maximum (λex)	~646 nm	[2]
Emission Maximum (λem)	~662 nm	[2]
Molar Extinction Coefficient	~271,000 cm ⁻¹ M ⁻¹	[2]
Fluorescence Quantum Yield	~0.28	[2]
Fluorescence Stability	pH-insensitive from pH 4 to 10	

Handling and Safety Precautions

While a specific Safety Data Sheet (SDS) for **DiSulfo-Cy5 alkyne TEA** was not located, the following guidelines are based on best practices for handling similar fluorescent dyes and alkynes.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles.
- Hand Protection: Use nitrile or other chemically resistant gloves.
- Body Protection: A standard laboratory coat is recommended.

General Handling:

· Avoid inhalation of dust or powder.



- Prevent contact with skin and eyes.
- Handle in a well-ventilated area, preferably in a fume hood.

Disposal:

• Dispose of waste in accordance with local, state, and federal regulations for chemical waste.

Experimental Protocol: Copper-Catalyzed Click Chemistry (CuAAC) Labeling

This protocol provides a general procedure for the labeling of an azide-modified biomolecule with **DiSulfo-Cy5 alkyne TEA**. Optimization may be required for specific applications.

Materials:

- DiSulfo-Cy5 alkyne TEA
- Azide-modified biomolecule (e.g., protein, oligonucleotide)
- Copper(II) sulfate (CuSO₄)
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) or similar Cu(I) stabilizing ligand
- Sodium ascorbate
- Reaction buffer (e.g., phosphate-buffered saline (PBS), pH 7.4)
- DMSO or DMF (for preparing stock solutions)

Stock Solutions:

- DiSulfo-Cy5 Alkyne TEA: Prepare a 10 mM stock solution in anhydrous DMSO or DMF.
- Azide-modified Biomolecule: Prepare a stock solution of your target molecule at a known concentration in an appropriate buffer.
- Copper(II) Sulfate: Prepare a 20 mM stock solution in deionized water.



- THPTA Ligand: Prepare a 100 mM stock solution in deionized water.
- Sodium Ascorbate: Prepare a fresh 300 mM stock solution in deionized water immediately before use.

Reaction Procedure:

- In a microcentrifuge tube, combine the azide-modified biomolecule and DiSulfo-Cy5 alkyne
 TEA. The final concentration of the dye should be in excess of the biomolecule (e.g., 2-5 fold
 molar excess).
- Add the THPTA ligand solution.
- · Add the copper(II) sulfate solution.
- Vortex the mixture gently.
- Initiate the reaction by adding the freshly prepared sodium ascorbate solution.
- Vortex the reaction mixture again and incubate at room temperature for 30-60 minutes, protected from light.
- The labeled conjugate can be purified using standard methods such as size-exclusion chromatography, dialysis, or precipitation to remove unreacted dye and catalyst components.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the copper-catalyzed click chemistry labeling protocol.



Click to download full resolution via product page

Caption: Workflow for CuAAC Labeling with DiSulfo-Cy5 Alkyne.



This guide provides a foundational understanding of the storage, handling, and application of **DiSulfo-Cy5 alkyne TEA**. For specific research applications, further optimization of protocols is encouraged. Always adhere to standard laboratory safety practices.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. diSulfo-Cy5 alkyne, 1617497-19-4 | BroadPharm [broadpharm.com]
- To cite this document: BenchChem. [DiSulfo-Cy5 Alkyne TEA: A Technical Guide to Storage, Handling, and Application]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15598582#storage-and-handling-conditions-for-disulfo-cy5-alkyne-tea]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Check Availability & Pricing



BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com